

Sodium Decyl Sulfate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Decyl sulfate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, and physicochemical and biological properties of sodium **decyl sulfate**. The information is curated for professionals in research and drug development, with a focus on data presentation and experimental context.

Chemical Structure and Identification

Sodium **decyl sulfate** is an anionic surfactant with a 10-carbon alkyl chain. It consists of a hydrophobic decyl tail and a hydrophilic sulfate head group.^[1]

Chemical Formula: $C_{10}H_{21}NaO_4S$ ^{[1][2]}

CAS Number: 142-87-0^{[1][2]}

Molecular Structure:

Caption: Chemical structure of sodium **decyl sulfate**.

Physicochemical Properties

The physicochemical properties of sodium **decyl sulfate** are summarized in the table below.

Property	Value	Reference
Molecular Weight	260.33 g/mol	[2]
Appearance	White or off-white solid	[1]
Solubility	Soluble in water, poorly soluble in organic solvents.	[1]
Melting Point	~180-185 °C	[1]
Boiling Point	~300 °C	[1]
Critical Micelle Concentration (CMC)	40.085 mM	[3]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of sodium **decyl sulfate** are not readily available in the provided search results, a general methodology can be inferred from the synthesis of similar alkyl sulfates, such as sodium dodecyl sulfate.

General Synthesis of Sodium Alkyl Sulfates

A common method for the production of sodium alkyl sulfates involves a two-step process: sulfonation of the corresponding alcohol followed by neutralization.[4]

Step 1: Sulfonation The fatty alcohol (in this case, decyl alcohol) is reacted with a sulfonating agent, such as sulfuric acid or chlorosulfonic acid, to form the alkyl sulfuric acid.[4][5]

Step 2: Neutralization The resulting alkyl sulfuric acid is then neutralized with an alkali, typically sodium hydroxide, to produce the sodium alkyl sulfate salt.[4][5]

The following diagram illustrates a generalized workflow for the synthesis and purification of sodium alkyl sulfates.



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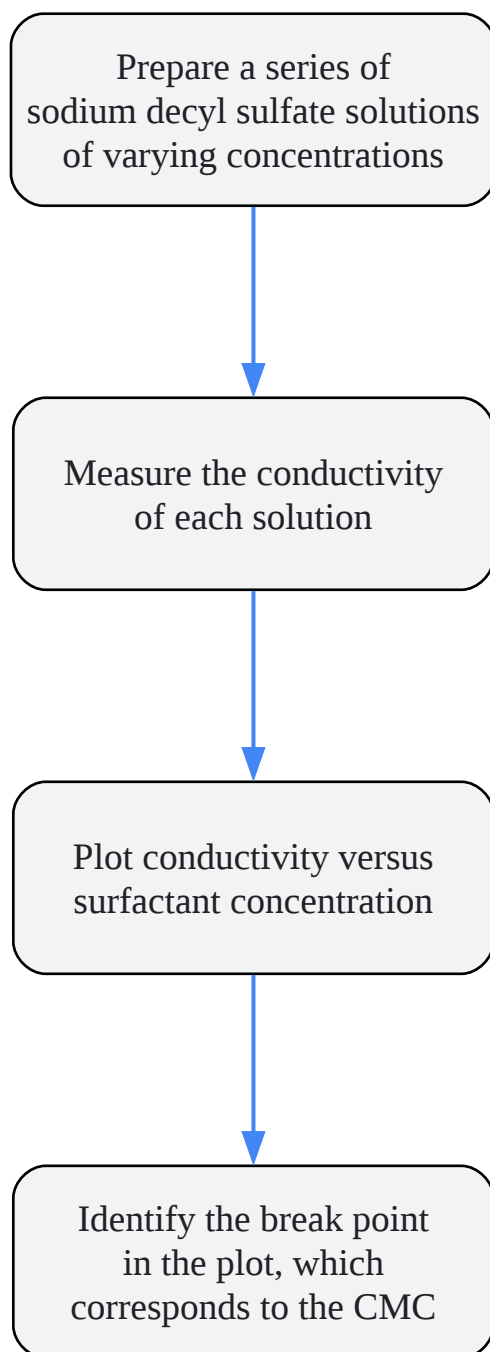
Caption: Generalized workflow for sodium **decyl sulfate** synthesis.

Determination of Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is a fundamental property of surfactants. It is the concentration at which surfactant molecules begin to aggregate and form micelles.^[6] This value can be determined by monitoring a physical property of the surfactant solution that changes abruptly at the CMC. Common methods include:

- **Conductivity Measurement:** The conductivity of an ionic surfactant solution changes at a different rate above the CMC compared to below it.
- **Surface Tension Measurement:** The surface tension of a surfactant solution decreases with increasing concentration until the CMC is reached, after which it remains relatively constant.^[6]
- **Fluorescence Spectroscopy:** The fluorescence spectrum of a hydrophobic probe molecule (e.g., pyrene) changes significantly when it is incorporated into the hydrophobic core of a micelle.

A generalized experimental workflow for determining the CMC using conductivity is outlined below.



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Caption: Workflow for CMC determination by conductivity.

Biological Properties and Toxicity

Sodium **decyl sulfate**, as an anionic surfactant, is used in a variety of personal care and cleaning products.^[1] Its biological effects are primarily related to its surfactant properties,

which can lead to the disruption of cell membranes.

While specific toxicological data for sodium **decyl sulfate** is limited in the search results, general information for alkyl sulfates indicates that they can cause skin and eye irritation.[7] The toxicity is dependent on the concentration and duration of exposure.

Applications in Research and Drug Development

The surfactant properties of sodium **decyl sulfate** make it a candidate for various applications in research and drug development, including:

- Solubilizing Agent: For poorly water-soluble drugs and research compounds.
- Emulsifier: In the formulation of emulsions and microemulsions for drug delivery.
- Detergent: In cell lysis and protein extraction protocols.

Conclusion

Sodium **decyl sulfate** is an anionic surfactant with well-defined physicochemical properties. Its ability to form micelles and reduce surface tension makes it a versatile compound with potential applications in various scientific and industrial fields, including drug development and formulation. Further research into its specific biological interactions and toxicological profile will be beneficial for expanding its applications.

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